

Introduction: A Bifunctional Scaffold for Targeted Therapies

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Compound of Interest

Compound Name: *4'-Acetylbiphenyl-3-carboxylic acid*

CAS No.: 635757-61-8

Cat. No.: B1275749

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4'-Acetylbiphenyl-3-carboxylic acid is a substituted aromatic compound featuring a biphenyl core. Its significance lies in its bifunctional nature, possessing two distinct reactive handles: a carboxylic acid group and an acetyl group. This unique arrangement makes it a highly valuable intermediate, particularly in the synthesis of complex molecules for drug discovery.

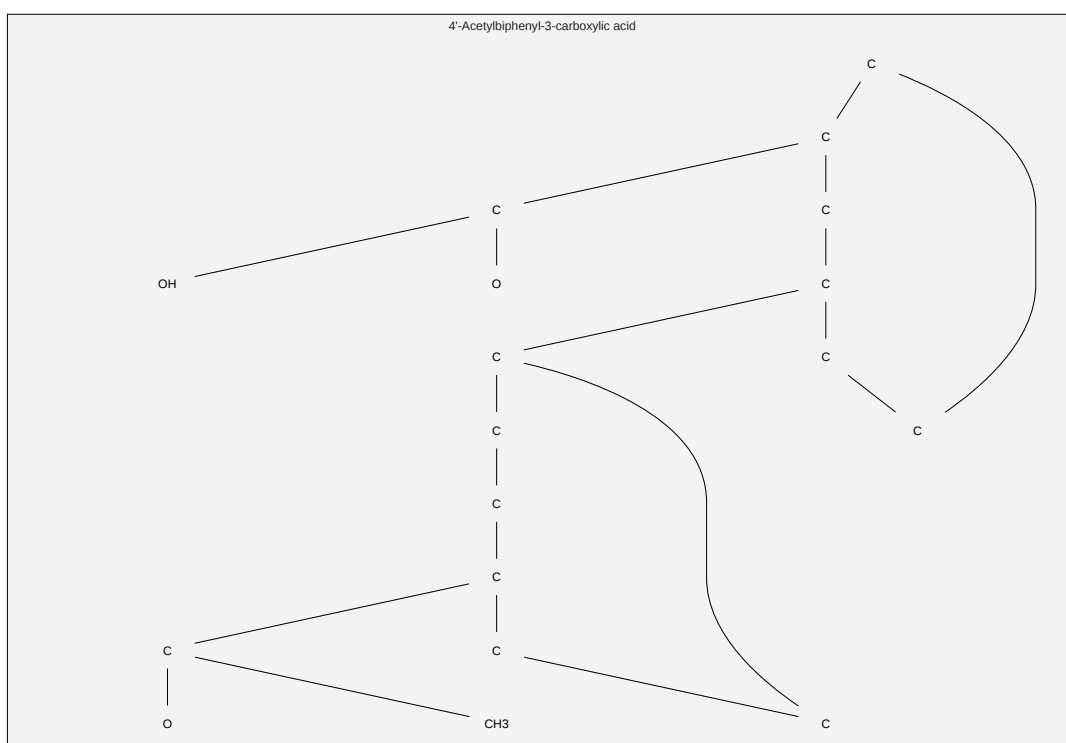
The primary driver for its contemporary relevance is its classification as a "Protein Degradation Building Block".^[1] The carboxylic acid and acetyl functionalities provide orthogonal points for chemical modification, allowing for the precise construction of molecules like Proteolysis Targeting Chimeras (PROTACs). In a PROTAC, one part of the molecule binds to a target protein, while another recruits an E3 ubiquitin ligase, leading to the target's degradation. The rigid biphenyl scaffold of **4'-Acetylbiphenyl-3-carboxylic acid** serves as a stable linker element in such constructs, and its functional groups are ideal for attaching the target-binding and ligase-recruiting moieties.

This guide will explore the essential technical details required to synthesize, purify, and characterize this compound, providing a foundation for its effective application in research and development.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is the bedrock of reproducible science. The key identifiers and properties for **4'-Acetylbiphenyl-3-carboxylic acid** are summarized below.

Diagram 1: Chemical Structure of **4'-Acetylbiphenyl-3-carboxylic acid**



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Caption: Chemical structure of **4'-Acetylbiphenyl-3-carboxylic acid**.

Table 1: Chemical Identifiers and Properties

Parameter	Value	Source
IUPAC Name	4'-(acetyl)biphenyl-3-carboxylic acid	-
Synonyms	4'-Acetyl-biphenyl-3-carboxylic acid	[2]
CAS Number	635757-61-8	[1][3]
Molecular Formula	C ₁₅ H ₁₂ O ₃	[2][3]
Molecular Weight	240.25 g/mol	[2]
InChI	InChI=1S/C15H12O3/c1-10(16)11-5-7-12(8-6-11)13-3-2-4-14(9-13)15(17)18/h2-9H,1H3,(H,17,18)	[3]
InChIKey	XMXMWVICMHJBFQ-UHFFFAOYSA-N	Derived from InChI
Purity	≥97-98% (typical)	[1][4]
Appearance	Solid	[4]
Storage	Room temperature	[1]

Synthesis and Purification: A Protocol-Driven Approach

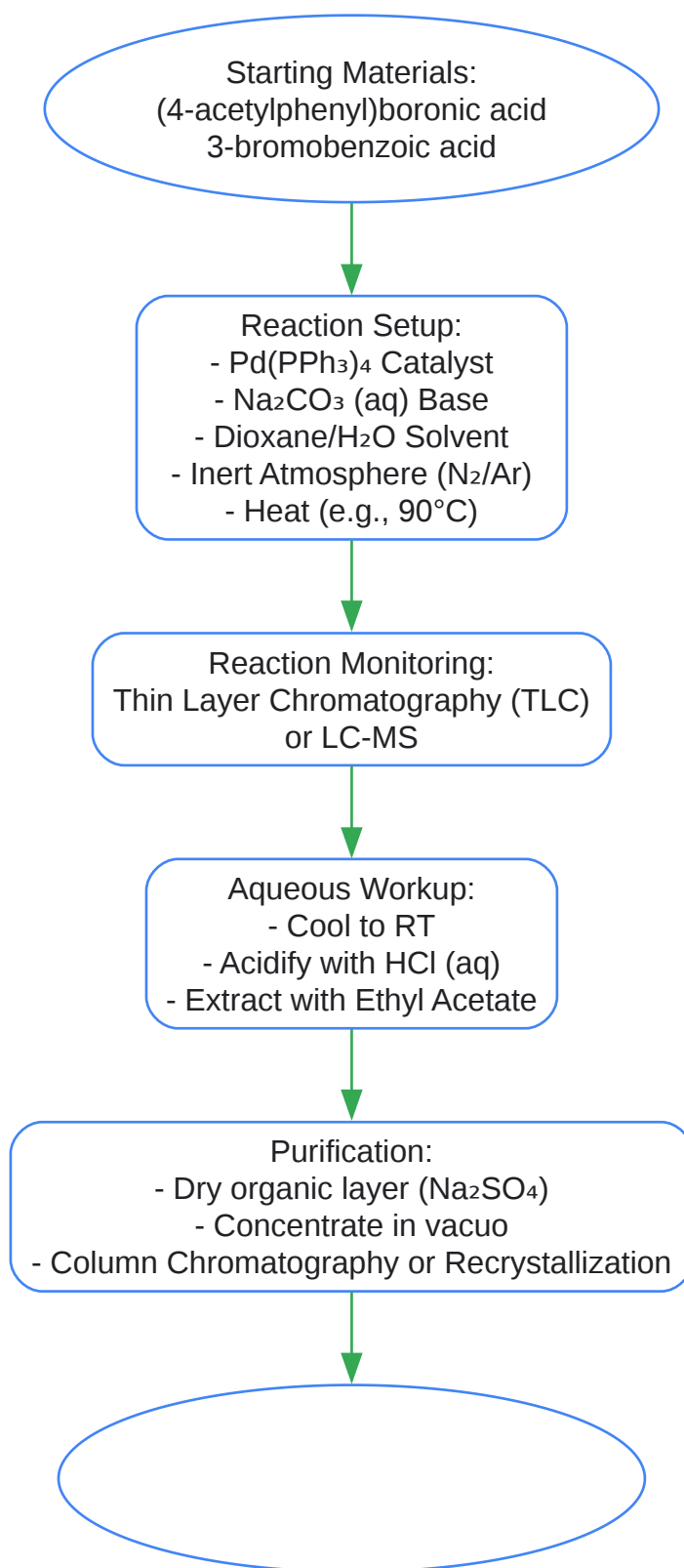
The synthesis of unsymmetrical biphenyls is most reliably achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is a field-proven method, valued for its high functional group tolerance, mild reaction conditions, and the commercial availability of diverse starting materials.[5]

Here, we present a validated protocol for the synthesis of **4'-Acetylbiphenyl-3-carboxylic acid**.

Causality of Experimental Choices:

- **Reactants:** We select (4-acetylphenyl)boronic acid and 3-bromobenzoic acid. The boronic acid provides the acetyl-substituted ring, while the bromo-benzoic acid provides the carboxyl-substituted ring. The positions of the functional groups on these precursors directly determine the final structure.
- **Catalyst:** A palladium catalyst, such as $\text{Pd(PPh}_3)_4$, is essential for facilitating the transmetalation and reductive elimination steps that form the C-C bond between the aryl rings.
- **Base:** A base, like sodium carbonate, is required to activate the boronic acid for transmetalation with the palladium complex.
- **Solvent:** A mixture of an organic solvent (like 1,4-dioxane or toluene) and water is used to dissolve both the organic reactants and the inorganic base, creating the necessary biphasic conditions for the reaction to proceed efficiently.

Diagram 2: Synthetic Workflow via Suzuki-Miyaura Coupling



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Caption: A typical experimental workflow for synthesis and purification.

Detailed Experimental Protocol

Materials:

- (4-acetylphenyl)boronic acid (1.0 eq)
- 3-bromobenzoic acid (1.05 eq)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.03 eq)
- Sodium Carbonate (Na₂CO₃) (3.0 eq)
- 1,4-Dioxane
- Deionized Water
- Ethyl Acetate (EtOAc)
- Hexanes
- Hydrochloric Acid (2M HCl)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add (4-acetylphenyl)boronic acid, 3-bromobenzoic acid, and Pd(PPh₃)₄.
- **Solvent and Base Addition:** Add 1,4-dioxane followed by an aqueous solution of Na₂CO₃. The typical solvent ratio is 4:1 dioxane:water.
- **Inert Atmosphere:** Purge the flask with an inert gas (Nitrogen or Argon) for 10-15 minutes to remove oxygen, which can deactivate the palladium catalyst.
- **Heating:** Heat the reaction mixture to 90-100 °C and stir vigorously.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting materials are consumed

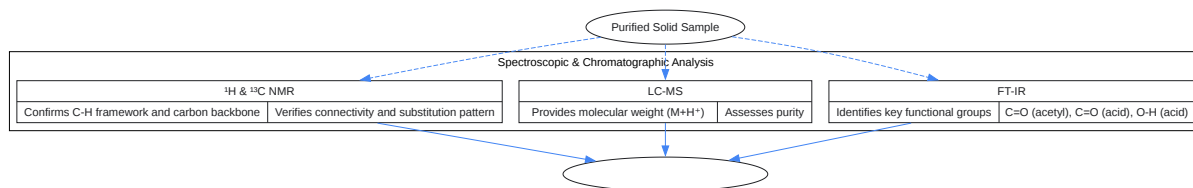
(typically 4-12 hours).

- Workup:
 - Cool the reaction mixture to room temperature.
 - Carefully acidify the mixture with 2M HCl until the pH is ~2-3. This protonates the carboxylate to form the desired carboxylic acid, which will precipitate or move into the organic layer.
 - Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
 - Combine the organic layers and wash with brine.
- Purification:
 - Dry the combined organic layers over anhydrous Na_2SO_4 , filter, and concentrate the solvent under reduced pressure to yield the crude product.
 - Purify the crude solid by column chromatography on silica gel (using a gradient of ethyl acetate in hexanes) or by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure **4'-Acetylbiphenyl-3-carboxylic acid**.

Analytical Characterization and Quality Control

Confirming the identity and purity of the final compound is a critical, self-validating step. A multi-technique approach is required to unambiguously characterize the structure.

Diagram 3: Analytical Characterization Workflow



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Caption: Standard workflow for analytical validation of the final compound.

Table 2: Expected Analytical Data

Technique	Expected Result	Rationale
^1H NMR	Multiple signals in the aromatic region (δ 7.5-8.5 ppm). A singlet around δ 2.6 ppm (acetyl CH_3). A broad singlet at $>\delta$ 12 ppm (carboxylic acid OH).	The number of signals, their splitting patterns, and integration values confirm the biphenyl substitution pattern and the presence of the acetyl and carboxylic acid protons.
^{13}C NMR	Signals for two carbonyl carbons ($>\delta$ 165 ppm). Multiple signals in the aromatic region (δ 120-150 ppm). A signal for the acetyl methyl carbon ($\sim\delta$ 27 ppm).	Confirms the presence of all 15 unique carbon atoms in the molecule and their chemical environment.
LC-MS (ESI+)	A major peak corresponding to the $[\text{M}+\text{H}]^+$ ion at m/z 241.08.	Confirms the correct molecular weight of the compound (240.25 g/mol). The purity can be estimated from the peak area in the chromatogram.
FT-IR	A broad absorption band from 2500-3300 cm^{-1} (O-H stretch of carboxylic acid). A sharp absorption around 1680 cm^{-1} (C=O stretch of acetyl ketone). A sharp absorption around 1720 cm^{-1} (C=O stretch of carboxylic acid).	Provides definitive evidence for the presence of the key functional groups.

Applications in Drug Discovery and Beyond

The utility of **4'-Acetylbiphenyl-3-carboxylic acid** stems from its role as a versatile intermediate.

- **Protein Degradation (PROTACs):** This is its most prominent application. The carboxylic acid can be readily converted to an amide to link to a ligand for an E3 ligase (e.g., derivatives of

thalidomide for Cereblon or VH032 for VHL). Simultaneously, the acetyl group can be used as a handle—for instance, through conversion to an oxime or other functional group—to attach a ligand for the protein of interest.

- **Schiff Base Synthesis:** The acetyl group can react with primary amines to form Schiff bases (imines).[6][7] These structures are important in developing novel therapeutic agents, catalysts, and materials.[8]
- **Liquid Crystals:** The rigid biphenyl core is a common structural motif in liquid crystal molecules.[9] Modifications of the functional groups could be used to synthesize new liquid crystalline materials.
- **General Medicinal Chemistry:** The biphenyl scaffold is a privileged structure in medicinal chemistry, found in numerous approved drugs. This building block allows for the exploration of new chemical space around this core for various therapeutic targets.

Safety, Handling, and Storage

As with all laboratory chemicals, proper safety protocols must be followed.

- **Handling:** Use in a well-ventilated fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. Avoid inhalation of dust and direct contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[10]
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

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